

Unveiling the Optical Properties of D149 Indoline Dye: A Technical Guide

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553602

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This in-depth technical guide provides a comprehensive overview of the molar extinction coefficient of the D149 indoline dye, a prominent sensitizer in dye-sensitized solar cells (DSSCs). This document details the quantitative optical properties, experimental protocols for their determination, and the operational workflow of DSSCs, the primary application for this class of dyes.

Core Data Presentation: Molar Extinction Coefficient of D149

The molar extinction coefficient (ϵ), a measure of how strongly a substance absorbs light at a particular wavelength, is a critical parameter for photosensitizers. For the D149 indoline dye, this value is significantly high, contributing to its efficiency in light harvesting.

Parameter	Value	Wavelength (λ_{max})	Solvent
Molar Extinction Coefficient (ϵ)	68,700 M ⁻¹ cm ⁻¹	526 nm	tert-butyl alcohol/acetonitrile (1/1 v/v)

Note: The molar extinction coefficient of indoline dyes can be influenced by the solvent environment due to solvatochromic effects. The value presented is a commonly cited figure

under specific solvent conditions.

Experimental Protocols

Determining the Molar Extinction Coefficient of **D149 Dye**

This protocol outlines the determination of the molar extinction coefficient of **D149 dye** using UV-Vis spectrophotometry, based on the Beer-Lambert law ($A = \epsilon cl$).

Materials and Equipment:

- D149 indoline dye powder
- High-purity solvent (e.g., a 1:1 volume mixture of tert-butyl alcohol and acetonitrile)
- Analytical balance
- Volumetric flasks (various sizes, e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Micropipettes
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)

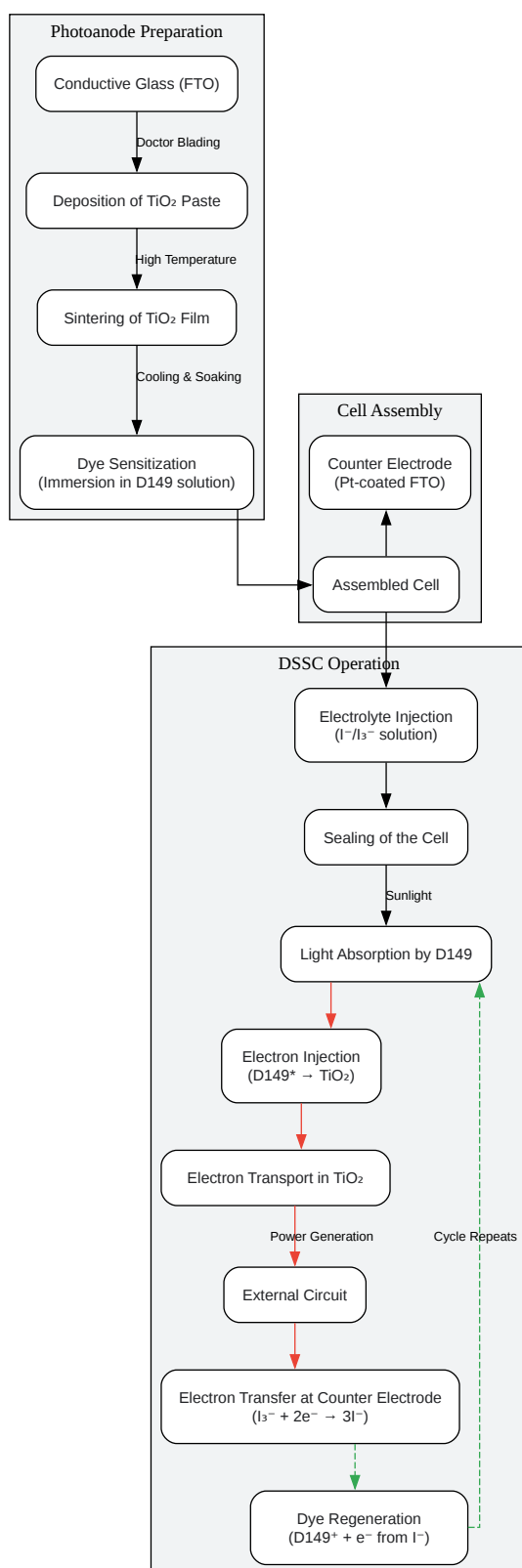
Procedure:

- Preparation of a Stock Solution:
 - Accurately weigh a precise amount of **D149 dye** powder using an analytical balance.
 - Dissolve the weighed dye in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific molar concentration. For example, a 0.3 mM stock solution can be prepared.^[1]
- Preparation of Serial Dilutions:

- Perform a series of dilutions from the stock solution to create a set of standard solutions with decreasing, known concentrations. Use volumetric flasks and micropipettes to ensure accuracy.
- UV-Vis Spectrophotometer Setup:
 - Turn on the UV-Vis spectrophotometer and allow it to warm up as per the manufacturer's instructions.
 - Set the wavelength range to scan, typically from 300 nm to 700 nm, to identify the wavelength of maximum absorbance (λ_{max}).
 - Use a quartz cuvette filled with the pure solvent as a blank to calibrate the spectrophotometer to zero absorbance.
- Absorbance Measurements:
 - Measure the absorbance of each standard solution at the determined λ_{max} . Ensure the cuvette is clean and properly placed in the spectrophotometer for each measurement.
- Data Analysis:
 - Plot a graph of absorbance (A) on the y-axis versus concentration (c) on the x-axis.
 - According to the Beer-Lambert law, this plot should yield a straight line passing through the origin.
 - Perform a linear regression analysis on the data points to obtain the equation of the line ($y = mx + c$, where c should be close to zero).
 - The slope of the line (m) represents the product of the molar extinction coefficient (ϵ) and the path length (l). Since the path length of the cuvette is 1 cm, the slope is equal to the molar extinction coefficient (ϵ).

Mandatory Visualization: Dye-Sensitized Solar Cell (DSSC) Workflow

The primary application of **D149 dye** is as a photosensitizer in Dye-Sensitized Solar Cells (DSSCs). The following diagram illustrates the key steps in the fabrication and operation of a D149-based DSSC.

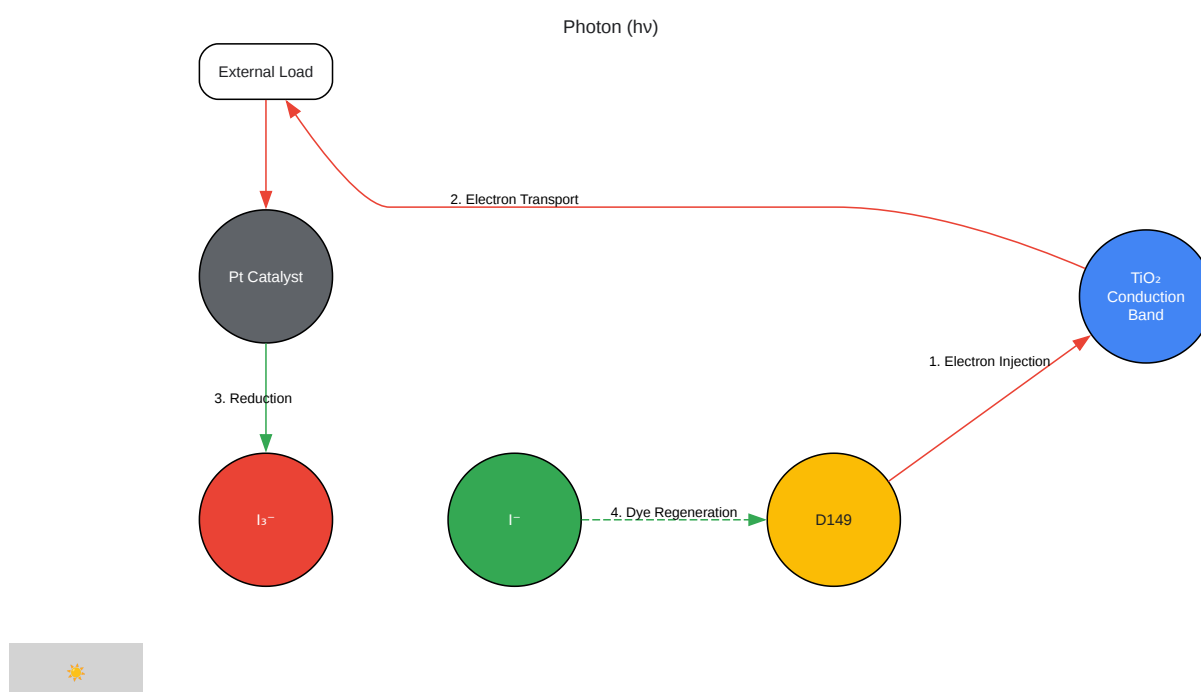


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Caption: Workflow for the fabrication and operation of a **D149 dye**-sensitized solar cell.

Signaling Pathway: Electron Transfer in a D149-Sensitized Solar Cell

The operational principle of a DSSC relies on a cascade of electron transfer events, initiated by the photoexcitation of the dye. The following diagram illustrates this signaling pathway.



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Caption: Electron transfer pathway in a **D149 dye**-sensitized solar cell.

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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
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